

Application Notes and Protocols: Tauaggregation-IN-3 in Primary Neuron Culture Experiments

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Compound of Interest					
Compound Name:	Tau-aggregation-IN-3				
Cat. No.:	B15619103	Get Quote			

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Introduction

Tauopathies, including Alzheimer's disease, are a class of neurodegenerative disorders characterized by the intracellular aggregation of the microtubule-associated protein tau. These tau aggregates are toxic to neurons and are a primary target for therapeutic intervention. **Tauaggregation-IN-3** is a small molecule inhibitor of tau protein aggregation.[1] This document provides detailed application notes and protocols for the use of **Tau-aggregation-IN-3** in primary neuron culture experiments designed to assess its efficacy in inhibiting tau pathology.

Mechanism of Action

While the precise mechanism of action for **Tau-aggregation-IN-3** is not fully elucidated in the public domain, it is classified as a Tau protein aggregation inhibitor.[1] Such inhibitors are thought to interfere with the nucleation and/or elongation phases of tau fibrillization. This can occur through various means, including direct binding to tau monomers or oligomers to prevent their conformational change and subsequent aggregation, or by stabilizing the native, unfolded state of tau. A related compound, A β /tau aggregation-IN-3, has been shown to be a potent inhibitor of amyloid protein aggregation.[2][3][4]

Quantitative Data



The following table summarizes the available quantitative data for **Tau-aggregation-IN-3** and a related compound.

Compound	Assay Type	Parameter	Value	Reference
Tau-aggregation-IN-3	Cell-based tau aggregation inhibition	EC50	4.816 μM	[1]
Aβ/tau aggregation-IN-3	Aβ-Thioflavin T (Aβ-ThT) functional aggregation	IC50	0.85 μΜ	[2][3][4]

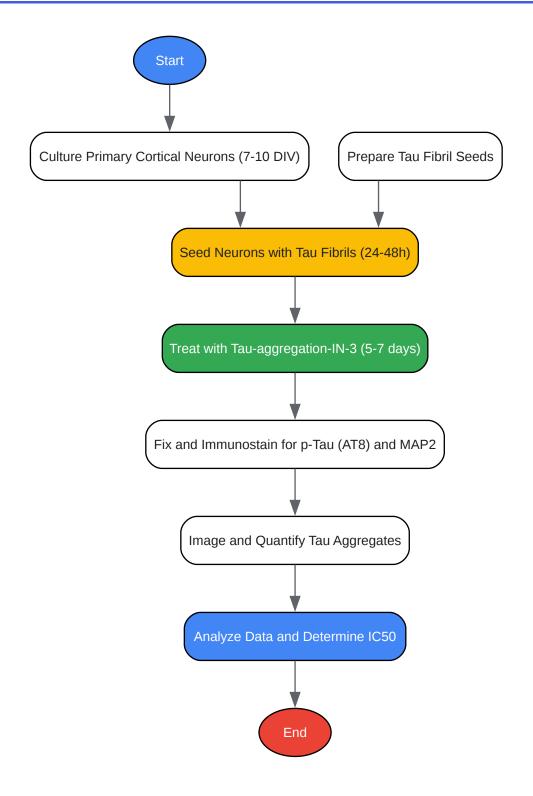
Signaling and Pathological Pathways

The following diagram illustrates the general pathway of tau aggregation and propagation, and the putative point of intervention for **Tau-aggregation-IN-3**.









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References

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